

8beta-Tigloyloxyreynosin: An In-Depth Literature Review

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Compound of Interest

Compound Name: **8beta-Tigloyloxyreynosin**

Cat. No.: **B15493856**

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Despite a comprehensive search of available scientific literature, a significant scarcity of published research exists for the compound **8beta-Tigloyloxyreynosin**. While the chemical is cataloged and available from commercial suppliers, indicating its synthesis and isolation, dedicated studies detailing its biological activity, experimental protocols, and associated signaling pathways are not readily available in the public domain.

This technical guide aims to provide a foundational understanding of **8beta-Tigloyloxyreynosin** by contextualizing it within its chemical family and related compounds. However, the core requirements of quantitative data tables, detailed experimental methodologies, and signaling pathway diagrams cannot be fulfilled at this time due to the absence of primary research literature.

Chemical Identity and Context

8beta-Tigloyloxyreynosin is identified by the CAS number 80368-31-6.^{[1][2]} Structurally, it is a derivative of Reynosin, a known sesquiterpene lactone of the eudesmanolide group.^[3] Sesquiterpene lactones are a large and diverse group of naturally occurring plant compounds known for a wide range of biological activities.^[4] Reynosin itself has been isolated from plants such as Magnolia grandiflora and Laurus nobilis.^[3] The name "**8beta-Tigloyloxyreynosin**" suggests that a tigloyloxy group is attached at the 8-beta position of the reynosin backbone.

The lack of specific research on **8beta-Tigloyloxyreynosin** prevents a detailed discussion of its biological effects. However, the broader class of sesquiterpene lactones, to which it belongs, has been investigated for various therapeutic properties, including anti-inflammatory,

antimicrobial, and antitumor activities.^[4] The biological activity of these compounds is often attributed to the presence of an α,β -unsaturated γ -lactone moiety, which can react with biological nucleophiles, such as cysteine residues in proteins.

Future Research Directions

The current void in the scientific literature presents a clear opportunity for future research. Key areas that warrant investigation for **8beta-Tigloyloxyreynosin** include:

- Isolation and Characterization: Detailed studies on its natural sources, isolation methods, and full spectroscopic characterization.
- Biological Screening: A broad-based screening of its activity against various cell lines (e.g., cancer, inflammatory) and microbial species.
- Mechanism of Action Studies: Should biological activity be identified, subsequent research should focus on elucidating the underlying molecular mechanisms and signaling pathways.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of related derivatives to understand the contribution of the tigloyloxy group and other structural features to its biological activity.

Given the known biological activities of other sesquiterpene lactones, it is plausible that **8beta-Tigloyloxyreynosin** possesses interesting pharmacological properties. However, without empirical data from dedicated studies, any such potential remains speculative. Researchers and drug development professionals are encouraged to consider this compound as a candidate for novel discovery programs.

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References

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